

An In-depth Technical Guide to the Chemical Structure and Properties of Monisouron

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monisouron

Cat. No.: B3053744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Monisouron is a selective herbicide belonging to the urea class of chemical compounds. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and mechanism of action. Detailed information on its synthesis and analytical methodologies is limited in publicly available literature; however, this document compiles the known data and provides generalized experimental frameworks based on related compounds and its herbicidal class. The primary mode of action for **Monisouron**, like other urea-based herbicides, is the inhibition of Photosystem II (PSII), a critical component of the photosynthetic electron transport chain in plants. This disruption of photosynthesis ultimately leads to plant death. This technical paper aims to be a foundational resource for researchers and professionals involved in the study and development of herbicides and related chemical entities.

Chemical Structure and Identification

Monisouron is an achiral molecule with the systematic IUPAC name 1-(5-tert-butyl-1,2-oxazol-3-yl)-3-methylurea. Its chemical structure is characterized by a central urea moiety linked to a tert-butyl substituted isoxazole ring and a methyl group.

Identifier	Value
IUPAC Name	1-(5-tert-butyl-1,2-oxazol-3-yl)-3-methylurea
CAS Name	N-[5-(1,1-dimethylethyl)-3-isoxazolyl]-N'-methylurea
CAS Number	55807-46-0[1]
Molecular Formula	C9H15N3O2[1]
Molecular Weight	197.23 g/mol [1]
SMILES	<chem>CC(C)(C)c1cc(NC(=O)NC)no1</chem>
Chemical Class	Urea Herbicide

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Monisouron** are not widely available. The following table summarizes the known information.

Property	Value
Melting Point	187 °C[1]
Solubility	Data not available. As a urea-based compound, it is expected to have low solubility in water and higher solubility in organic solvents.
Vapor Pressure	Data not available.
pKa	Data not available.

Mechanism of Action: Inhibition of Photosystem II

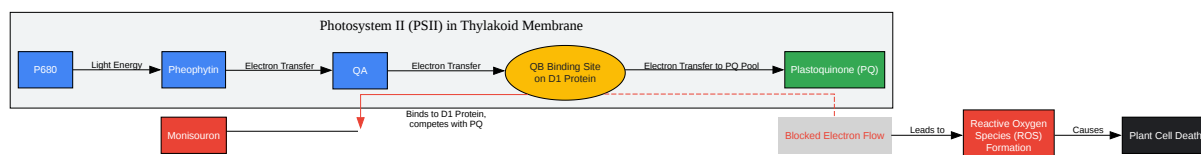
The primary mechanism of action for **Monisouron** is the inhibition of Photosystem II (PSII) in the chloroplasts of susceptible plants.[2] This action is characteristic of the urea class of herbicides.

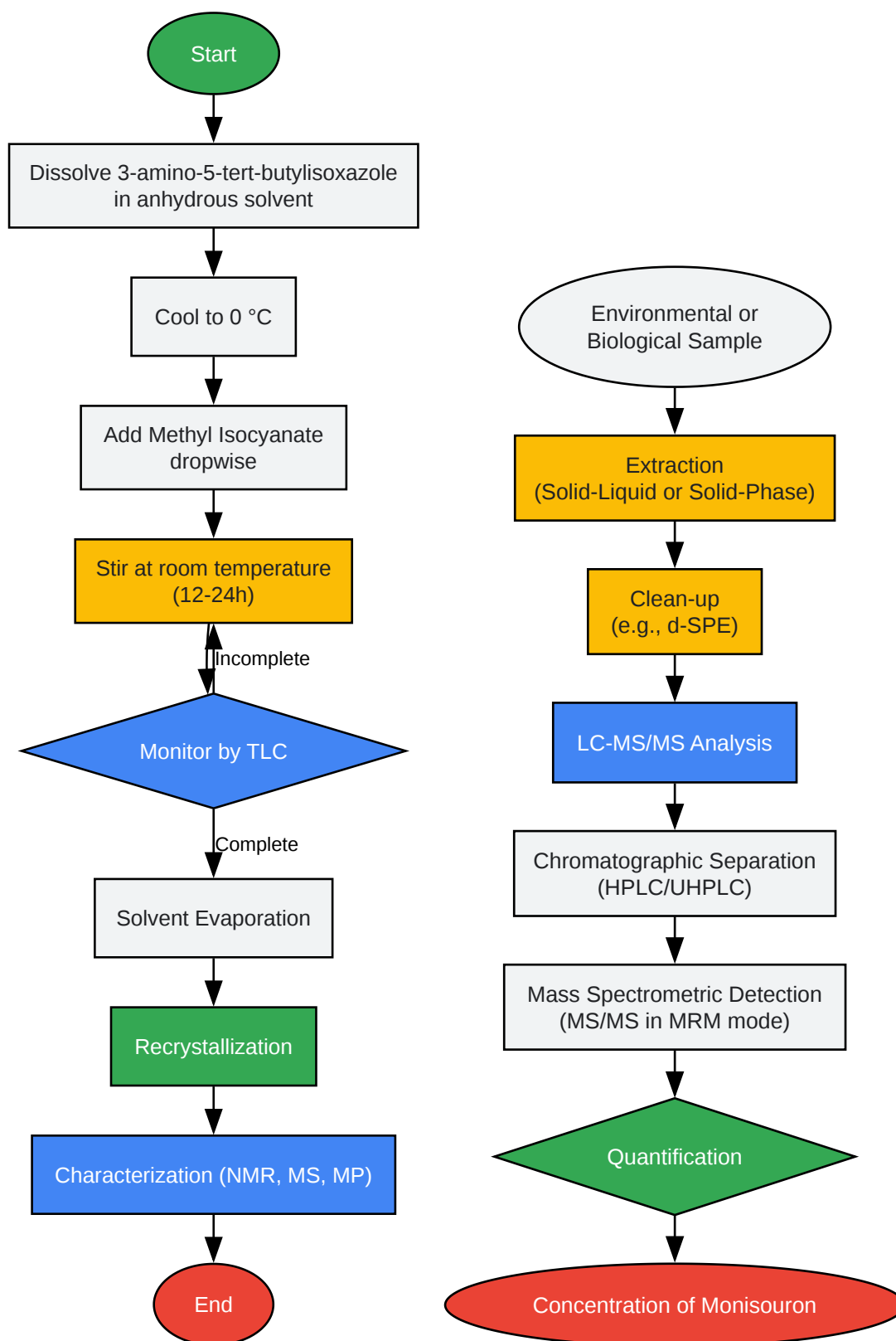
Monisouron acts by binding to the D1 protein, a key component of the PSII reaction center. Specifically, it competes with plastoquinone (PQ), the native electron acceptor, for its binding site (the QB site) on the D1 protein. This competitive binding blocks the electron flow from the primary quinone acceptor (QA) to the secondary quinone acceptor (QB).

The interruption of the photosynthetic electron transport chain has several critical consequences:

- **Inhibition of ATP and NADPH Synthesis:** The blockage of electron flow prevents the generation of the electrochemical gradient necessary for ATP synthesis and the reduction of NADP⁺ to NADPH, both of which are essential for carbon fixation.
- **Formation of Reactive Oxygen Species (ROS):** The stalled electron transport leads to the formation of highly reactive triplet chlorophyll and singlet oxygen. These ROS cause lipid peroxidation, membrane damage, and chlorophyll bleaching, leading to cellular damage and ultimately, plant death.

The following diagram illustrates the signaling pathway of **Monisouron**'s inhibitory action on Photosystem II.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(5-tert-Butyl-1,2-oxazol-3-yl)-3-methylurea | 55807-46-0 | FCA80746 [biosynth.com]
- 2. Herbicides interacting with photosystem II - Herbicides and Plant Metabolism [resolve.cambridge.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Monisouron]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053744#chemical-structure-and-properties-of-monisouron]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

